4-Chloro-5,6-dimethoxypyrimidine melting point and boiling point

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Compound of Interest	
Compound Name:	*4-Chloro-5,6-dimethoxypyrimidine*
CAS No.:	*5193-88-4*
Cat. No.:	*B3037651*

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An In-depth Technical Guide to the Physicochemical Properties of **4-Chloro-5,6-dimethoxypyrimidine**

Abstract

This technical guide provides a comprehensive analysis of **4-Chloro-5,6-dimethoxypyrimidine**, a heterocyclic organic compound of significant interest in medicinal chemistry and drug development. The document focuses on its core physicochemical properties, specifically its melting and boiling points, and provides detailed, field-proven experimental protocols for their determination. As a key intermediate in the synthesis of pharmaceuticals and agrochemicals, a thorough understanding of its physical constants is critical for researchers and scientists.[1][2] This guide synthesizes technical data with practical insights, explaining the causality behind experimental choices and ensuring a self-validating system of protocols for accurate and reproducible results.

Introduction to **4-Chloro-5,6-dimethoxypyrimidine**

4-Chloro-5,6-dimethoxypyrimidine is a substituted pyrimidine, a class of nitrogen-containing heterocyclic compounds that form the core structure of numerous bioactive molecules.[3] Its

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structure, featuring a chlorine atom at the 4-position and two methoxy groups at the 5 and 6-positions, makes it a versatile building block in organic synthesis.[1][2] The electron-withdrawing nature of the chlorine atom and the electron-donating character of the methoxy groups create a unique reactivity profile, making it a valuable precursor for developing novel compounds, particularly kinase inhibitors and antiviral agents.[2] Accurate characterization of its fundamental properties, such as melting and boiling points, is the first step in its application for laboratory-scale synthesis and process development.

Core Physicochemical Properties

The physical and chemical characteristics of **4-Chloro-5,6-dimethoxypyrimidine** are essential for its handling, storage, and application in synthetic chemistry. The compound is typically a white to off-white crystalline solid.[1] It requires storage at 2–8°C under an inert atmosphere to prevent decomposition, as it can be hygroscopic.[2]

Data Summary

The key quantitative data for **4-Chloro-5,6-dimethoxypyrimidine** are summarized in the table below for easy reference.

Property	Value	Source(s)
CAS Number	5193-88-4	[2][4]
Molecular Formula	$C_6H_7ClN_2O_2$	[1][2]
Molecular Weight	174.59 g/mol	[2][4][5]
Appearance	White to off-white crystalline solid	[1]
Melting Point	53–55°C	[2]
Boiling Point	250.8 ± 35.0°C (at 760 mmHg)	[2]
Density	1.285 ± 0.06 g/cm³	[2]
Solubility	Soluble in DMSO and dichloromethane	[2]

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Experimental Determination of Melting Point

The melting point is a critical indicator of a compound's purity. A pure crystalline solid typically exhibits a sharp melting point range of 0.5-1.0°C. The presence of impurities disrupts the crystal lattice, leading to a depression of the melting point and a broadening of the melting range.[6][7]

Principle of Melting Point Determination

The process involves heating a small, powdered sample at a controlled rate and observing the temperature at which the substance transitions from a solid to a liquid.[8] The "melting range" is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample becomes a clear liquid.

Protocol: Capillary Method

The capillary method is the most common and reliable technique for determining the melting point of a solid organic compound in a research setting.[8]

Methodology:

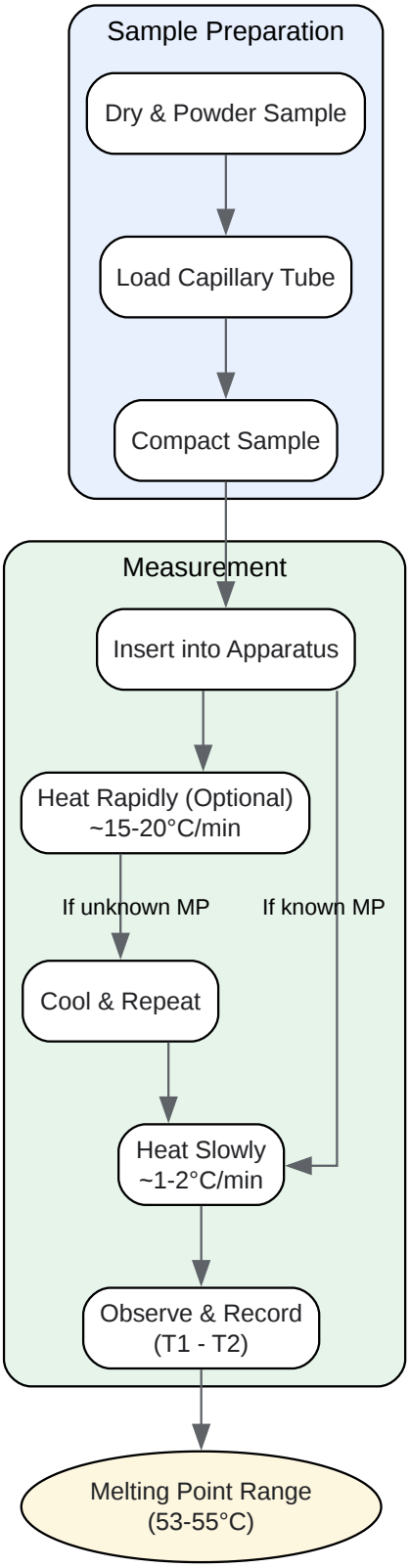
- Sample Preparation: Ensure the **4-Chloro-5,6-dimethoxypyrimidine** sample is completely dry and finely powdered. Crush any larger crystals using a mortar and pestle.
- Capillary Tube Loading: Press the open end of a capillary tube (sealed at one end) into the powdered sample. A small amount of material (2-3 mm in height) should enter the tube.
- Sample Compaction: Tap the sealed end of the capillary tube gently on a hard surface or drop it down a long glass tube to compact the sample tightly at the bottom.[9]
- Apparatus Setup: Place the loaded capillary tube into the heating block of a melting point apparatus.
- Rapid Heating (Optional): If the approximate melting point is unknown, perform a rapid determination by heating at a rate of 10-20°C per minute to find a rough range.[9]
- Accurate Determination: Allow the apparatus to cool. Start again with a fresh sample, heating rapidly to about 15-20°C below the approximate melting point found in the previous step.

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- Slow Heating and Observation: Decrease the heating rate to 1-2°C per minute. This slow rate is crucial for thermal equilibrium between the sample, heating block, and thermometer, ensuring an accurate reading.
- Record the Range: Observe the sample through the magnifying eyepiece. Record the temperature (T_1) when the first drop of liquid is visible and the temperature (T_2) when the last solid crystal melts. The melting point is reported as the range T_1–T_2.

Workflow Visualization

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Caption: Workflow for Melting Point Determination.

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Experimental Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[10] Like the melting point, it is a key physical constant used for identification and purity assessment. Since atmospheric pressure varies with altitude, boiling points are typically reported at a standard pressure (760 mmHg).[11]

Principle of Boiling Point Determination

When a liquid is heated, its vapor pressure increases. Boiling occurs when this internal pressure is sufficient to overcome the external atmospheric pressure, allowing bubbles of vapor to form within the bulk of the liquid.[10] For accurate measurement, the thermometer must be placed in the vapor phase just above the boiling liquid to measure the temperature of the vapor that is in equilibrium with the liquid.[12]

Protocol: Micro-Boiling Point Method

For valuable research chemicals where only small quantities are available, the micro-boiling point method is highly efficient.[11]

Methodology:

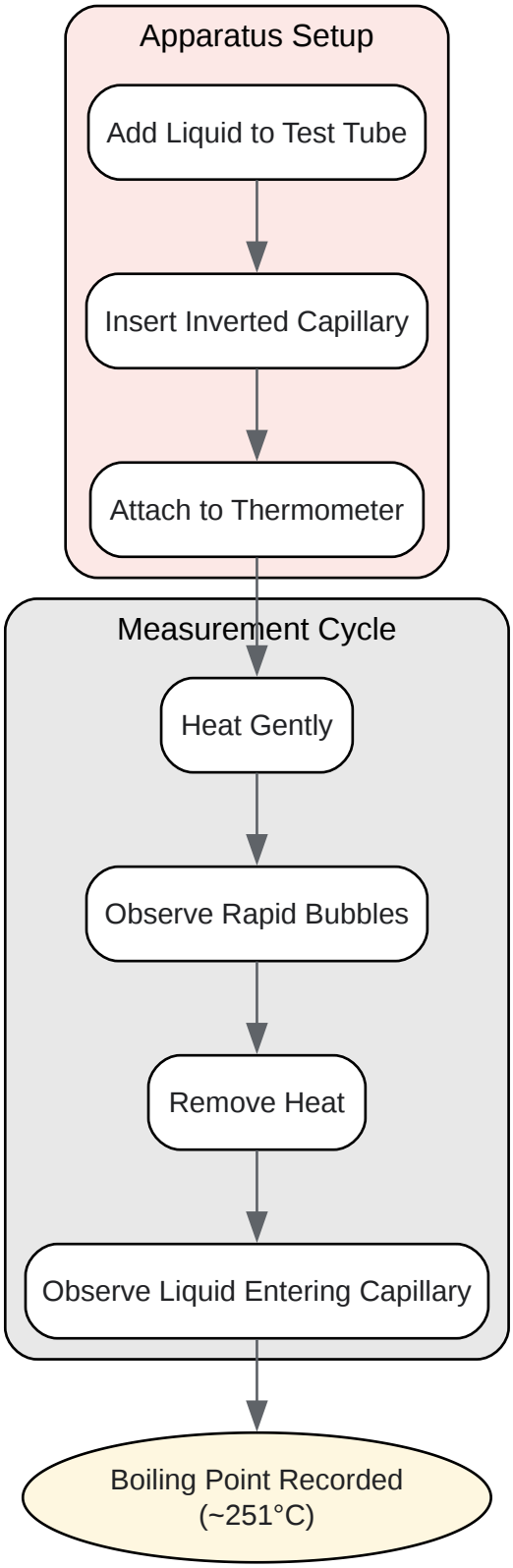
- Apparatus Setup: Add approximately 0.5 mL of **4-Chloro-5,6-dimethoxypyrimidine** into a small test tube.
- Capillary Inversion: Take a standard melting point capillary tube (sealed at one end) and place it into the test tube with the open end down.
- Heating Assembly: Attach the test tube to a thermometer. Immerse the assembly in a heating bath (e.g., a Thiele tube with mineral oil) or place it in a metal heating block.[11]
- Heating: Begin heating the bath or block gently. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.[11]
- Observation: When the liquid's boiling point is reached, the vapor pressure will equal the atmospheric pressure, and a rapid, continuous stream of bubbles will emerge from the capillary tube.[11]

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- Cooling and Measurement: Remove the heat source and allow the apparatus to cool slowly. The stream of bubbles will slow and then stop. The exact moment the bubbling stops and the liquid begins to be drawn back into the capillary tube is the point where the external pressure equals the liquid's vapor pressure.[10]
- Record Temperature: The temperature recorded at this precise moment is the boiling point of the liquid.

Workflow Visualization

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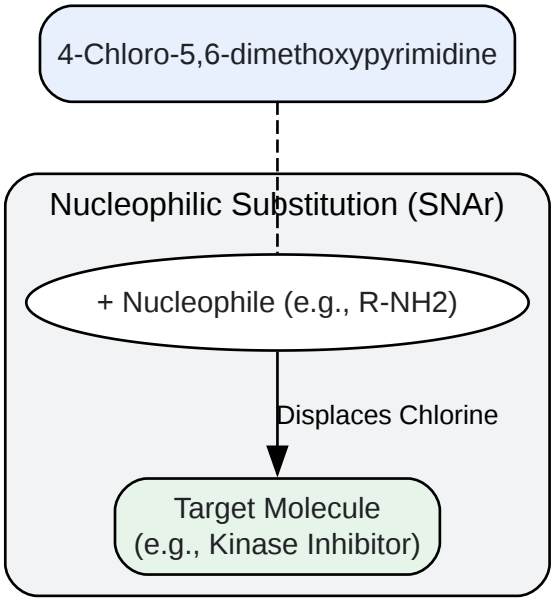
Caption: Workflow for Micro-Boiling Point Determination.

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Role in Drug Discovery & Development

The pyrimidine scaffold is a "privileged substructure" in medicinal chemistry, frequently appearing in FDA-approved drugs. **4-Chloro-5,6-dimethoxypyrimidine** serves as a crucial starting material or intermediate for creating more complex molecules. The chlorine atom at the C4 position is a key reactive site, readily undergoing nucleophilic substitution. This allows for the strategic introduction of various functional groups, enabling the synthesis of a library of compounds for screening.[13] Its use as a precursor for kinase inhibitors is particularly notable, where the pyrimidine core can mimic the purine structure of ATP, facilitating binding to the enzyme's active site.[2]

Synthetic Utility Visualization



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Caption: Role as a Precursor in Synthesis.

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